

In-Depth Technical Guide to the Safe Handling of Phenol-d5

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Compound of Interest

Compound Name: **Phenol-d5**

Cat. No.: **B121304**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **Phenol-d5**. Given the limited availability of specific toxicological data for the deuterated compound, this document leverages the extensive data available for its non-deuterated analogue, phenol, as a primary reference. The hazard classifications for **Phenol-d5** are identical to those of phenol, indicating that its toxicological properties are considered equivalent.

Core Safety and Hazard Information

Phenol-d5 is classified as a hazardous substance with significant health risks. It is toxic if swallowed, in contact with skin, or if inhaled.[1][2][3] It causes severe skin burns and eye damage, is suspected of causing genetic defects, and may cause damage to organs through prolonged or repeated exposure.[1][2][3]

GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H301+H311+H331	Toxic if swallowed, in contact with skin or if inhaled. [1] [2]
H314		Causes severe skin burns and eye damage. [1] [2] [3]
H341		Suspected of causing genetic defects. [1] [2] [3]
H373		May cause damage to organs through prolonged or repeated exposure. [1] [2] [3]
H411		Toxic to aquatic life with long lasting effects. [3]
Precautionary	P260	Do not breathe dust/fume/gas/mist/vapours/spay. [2] [3]
P270		Do not eat, drink or smoke when using this product. [4]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [2] [3]
P302+P352		IF ON SKIN: Wash with plenty of water. [4]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [4]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [4]

P310

Immediately call a POISON
CENTER/doctor.[\[2\]](#)[\[4\]](#)

Quantitative Data

The following tables summarize the physical, chemical, and toxicological properties of **Phenol-d5** and its non-deuterated analogue, phenol.

Physical and Chemical Properties of Phenol-d5

Property	Value
Molecular Formula	C ₆ D ₅ OH
Molecular Weight	99.14 g/mol [5]
Appearance	Crystals [5]
Melting Point	40-42 °C [5]
Boiling Point	182 °C [5]
Density	1.127 g/mL at 25 °C [5]
Flash Point	79 °C (closed cup) [5]

Acute Toxicity Data (Phenol)

Specific LD50/LC50 data for **Phenol-d5** is not readily available. The following data for phenol is provided as a reference.

Route	Species	LD50 Value	Reference
Oral	Rat	340 - 650 mg/kg	[6]
Oral	Rabbit	420 mg/kg	[6]
Oral	Mouse	282 - 427 mg/kg	[6]
Dermal	Rat	669 mg/kg	[1]
Dermal	Rabbit	850 - 1400 mg/kg	[1] [7]

Experimental Protocols

Detailed methodologies for key toxicological assessments of phenol are summarized below. These protocols are representative of the types of studies used to determine the acute toxicity of phenolic compounds.

Oral LD50 Study in Rats (Adapted from Deichmann & Witherup, 1944)

- Objective: To determine the median lethal dose (LD50) of phenol following oral administration in rats.
- Test Substance: Phenol, administered as an aqueous solution.
- Animal Model: Wistar rats.
- Methodology:
 - Rats were fasted prior to dosing.
 - Phenol was administered via oral gavage in various concentrations.[\[8\]](#)
 - Animals were observed for clinical signs of toxicity, including muscle twitching, tremors, loss of coordination, and convulsions.[\[6\]](#)
 - The number of mortalities within a specified observation period (e.g., 24 hours to 14 days) was recorded for each dose group.[\[6\]](#)
 - The LD50 was calculated using appropriate statistical methods.

Dermal LD50 Study in Rabbits (Adapted from Flickinger, 1976)

- Objective: To determine the single-dose LD50 for skin penetration of phenol in rabbits.
- Test Substance: Phenol.
- Animal Model: Male albino rabbits.

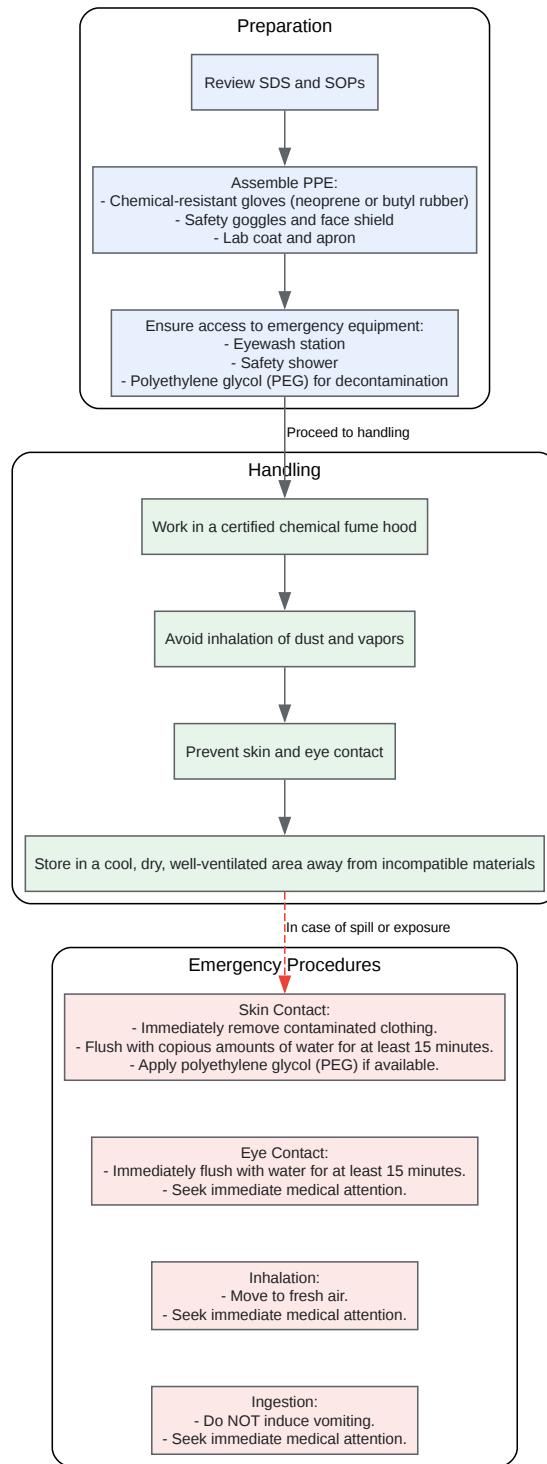
- Methodology:
 - The hair on the backs of the rabbits was clipped.
 - Phenol was applied to both abraded and intact skin and held in contact for up to 24 hours. [\[1\]](#)
 - The application site was observed for local effects such as irritation, erythema, and necrosis.
 - Animals were monitored for systemic toxicity and mortality over a 14-day observation period.[\[7\]](#)
 - The dermal LD50 was estimated based on the observed mortality rates at different dose levels.[\[1\]](#)

Mandatory Visualizations

Phenol-d5 Handling and Emergency Response Workflow

The following diagram illustrates the logical workflow for safely handling **Phenol-d5**, from preparation to emergency response.

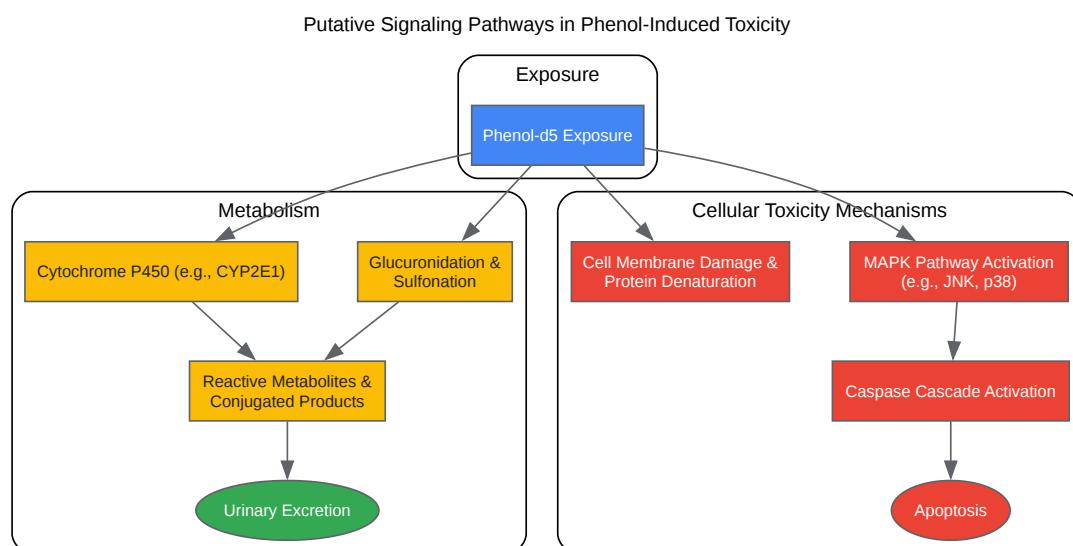
Phenol-d5 Handling and Emergency Response Workflow

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Caption: Workflow for the safe handling and emergency response for **Phenol-d5**.

Putative Signaling Pathways in Phenol-Induced Toxicity

Phenol exerts its toxicity through multiple mechanisms. At a cellular level, it is known to denature proteins and disrupt cell membranes. Furthermore, studies on phenolic compounds suggest the involvement of specific signaling pathways in mediating their cytotoxic effects.



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